

# Application Notes and Protocols for In Vitro Testing of Meropenem-Xeruborbactam

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (1R,2S)-Xeruborbactam disodium

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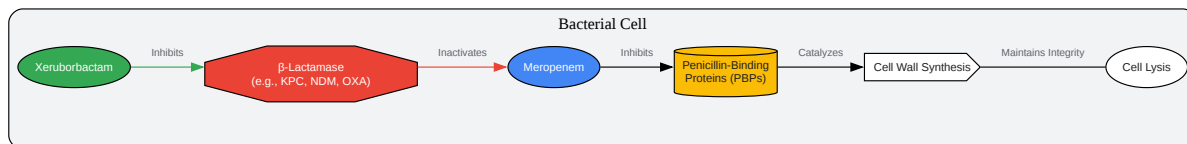
## Introduction

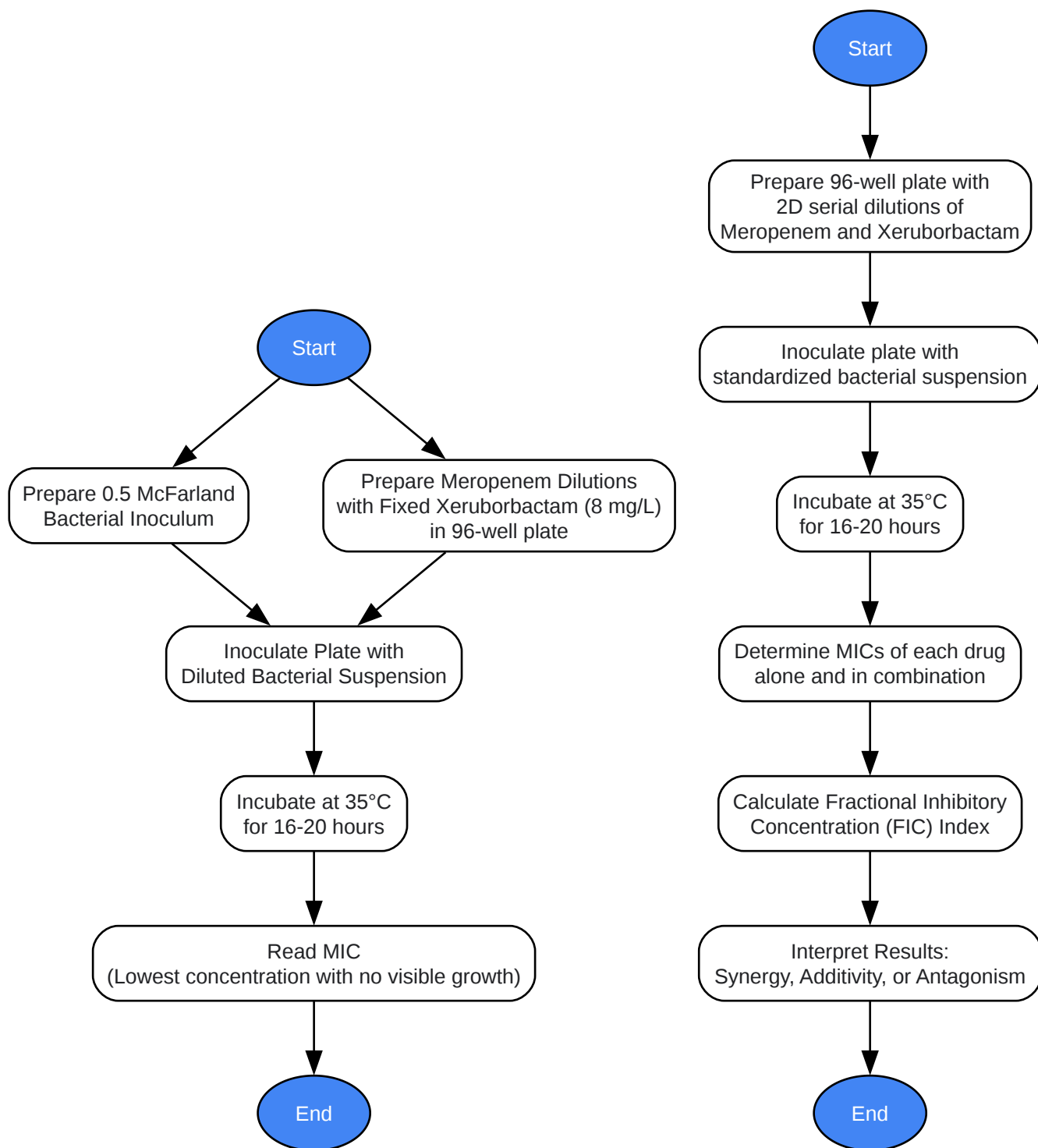
Meropenem-xeruborbactam is an investigational antibiotic combination that pairs a carbapenem antibiotic, meropenem, with a novel, broad-spectrum  $\beta$ -lactamase inhibitor, xeruborbactam. Xeruborbactam is a cyclic boronate compound with potent inhibitory activity against a wide range of serine and metallo- $\beta$ -lactamases (MBLs), including key carbapenemases that confer resistance to many currently available  $\beta$ -lactam antibiotics.[1][2][3][4] In vitro studies have demonstrated that xeruborbactam restores the activity of meropenem against many carbapenem-resistant Enterobacterales (CRE), *Pseudomonas aeruginosa*, and *Acinetobacter baumannii* isolates.[1][3][5] This document provides detailed protocols for the in vitro evaluation of the meropenem-xeruborbactam combination, including methods for determining antimicrobial susceptibility, assessing synergistic interactions, and evaluating bactericidal activity.

## Mechanism of Action

Meropenem, a carbapenem antibiotic, exerts its bactericidal effect by inhibiting bacterial cell wall synthesis through binding to essential penicillin-binding proteins (PBPs).[6][7] However, the emergence of  $\beta$ -lactamase enzymes, particularly carbapenemases, can hydrolyze the  $\beta$ -lactam ring of meropenem, rendering it inactive. Xeruborbactam is a potent inhibitor of a broad spectrum of  $\beta$ -lactamases, including Ambler class A, B, C, and D enzymes.[1] By binding to and inactivating these enzymes, xeruborbactam protects meropenem from degradation,

allowing it to reach its PBP targets and exert its antibacterial activity.[1][8] Xeruborbactam itself has also been shown to have some intrinsic antibacterial activity against certain Gram-negative bacteria by binding to PBPs.[6][7]





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## References

- 1. journals.asm.org [journals.asm.org]
- 2. In vitro potency of xeruborbactam in combination with multiple  $\beta$ -lactam antibiotics in comparison with other  $\beta$ -lactam/ $\beta$ -lactamase inhibitor (BLI) combinations against carbapenem-resistant and extended-spectrum  $\beta$ -lactamase-producing Enterobacterales - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. office2.jmbfs.org [office2.jmbfs.org]
- 5. academic.oup.com [academic.oup.com]
- 6. Intrinsic Antibacterial Activity of Xeruborbactam In Vitro: Assessing Spectrum and Mode of Action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Intrinsic Antibacterial Activity of Xeruborbactam In Vitro: Assessing Spectrum and Mode of Action - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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